

Personal protective equipment for handling L-368,899

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Compound of Interest

Compound Name: L-368,899

Cat. No.: B1247434

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Essential Safety and Handling Guide for L-368,899

This document provides crucial safety and logistical information for the handling and disposal of **L-368,899**, a potent, non-peptide oxytocin receptor antagonist. All personnel must review this guide thoroughly before working with this compound.

Disclaimer: A specific Safety Data Sheet (SDS) for **L-368,899** was not available in the public domain at the time of this writing. The information presented here is a synthesis of data from chemical suppliers and general laboratory safety protocols. It is imperative to treat this compound as potentially hazardous.

Hazard Identification and Protective Measures

L-368,899 is a potent pharmacological agent.^{[1][2][3][4][5]} While specific toxicity data is limited, it should be handled with care to avoid exposure.

Hazard Statement	Precautionary Statement
Warning: May be harmful if swallowed, inhaled, or absorbed through the skin.	Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[6]
Caution: Potent oxytocin receptor antagonist.[1][2][3][4][5]	Avoid exposure if pregnant or trying to conceive.
Notice: This product is for research use only and not for human or veterinary use.[4][6]	Use only in a designated laboratory setting with appropriate safety controls.

Personal Protective Equipment (PPE) Requirements

The following PPE is mandatory when handling **L-368,899** to minimize exposure risk.

Equipment	Standard	Purpose
Eye Protection	ANSI Z87.1-rated safety glasses or goggles.	Protects eyes from splashes or airborne particles.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (if handling powder outside of a fume hood).	Prevents inhalation of airborne particles.

Operational Plans

Standard Operating Procedure for Handling L-368,899

- Preparation:
 - Conduct all work with **L-368,899** within a certified chemical fume hood.
 - Ensure all necessary PPE is worn correctly.

- Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Have a chemical spill kit readily accessible.
- Handling and Use:
 - When handling the solid form, use appropriate tools (e.g., spatula, weighing paper) to avoid generating dust.
 - For creating solutions, add the solvent to the solid slowly to prevent splashing. **L-368,899** is soluble in DMSO and water.[\[6\]](#)
 - Cap all containers tightly when not in use.
- Immediate Decontamination:
 - In case of skin contact, immediately wash the affected area with soap and water for at least 15 minutes.
 - In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.
 - If inhaled, move to fresh air. If breathing is difficult, seek medical attention.
 - In case of a spill, absorb the material with an inert absorbent, place it in a sealed container, and dispose of it as chemical waste.

Disposal Plan

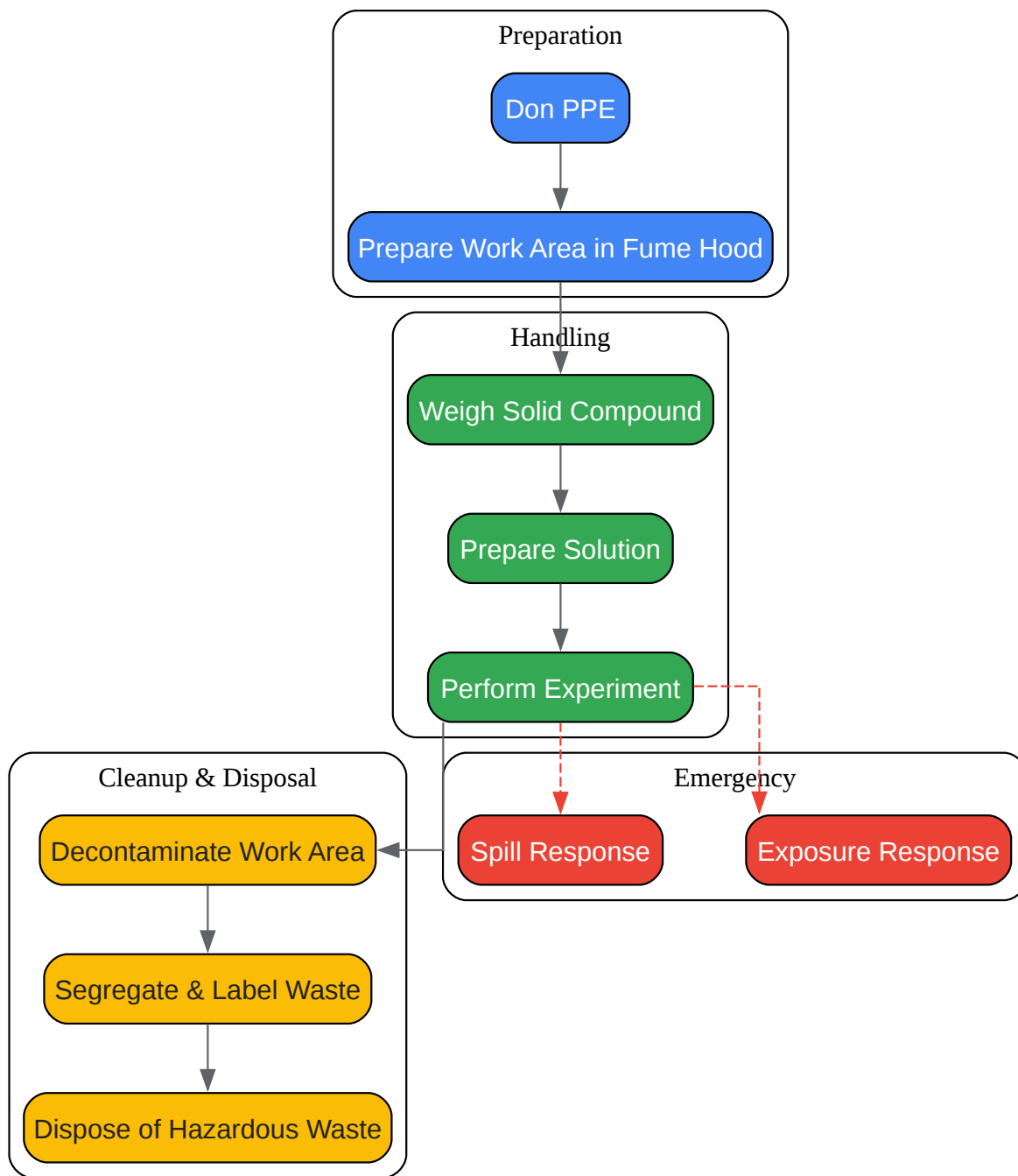
Dispose of all waste containing **L-368,899** in accordance with local, state, and federal regulations for chemical waste.

- Solid Waste: Collect all contaminated disposables (e.g., gloves, bench paper, pipette tips) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **L-368,899** in a clearly labeled, sealed hazardous waste container.

- Unused Product: Dispose of any unused **L-368,899** as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.

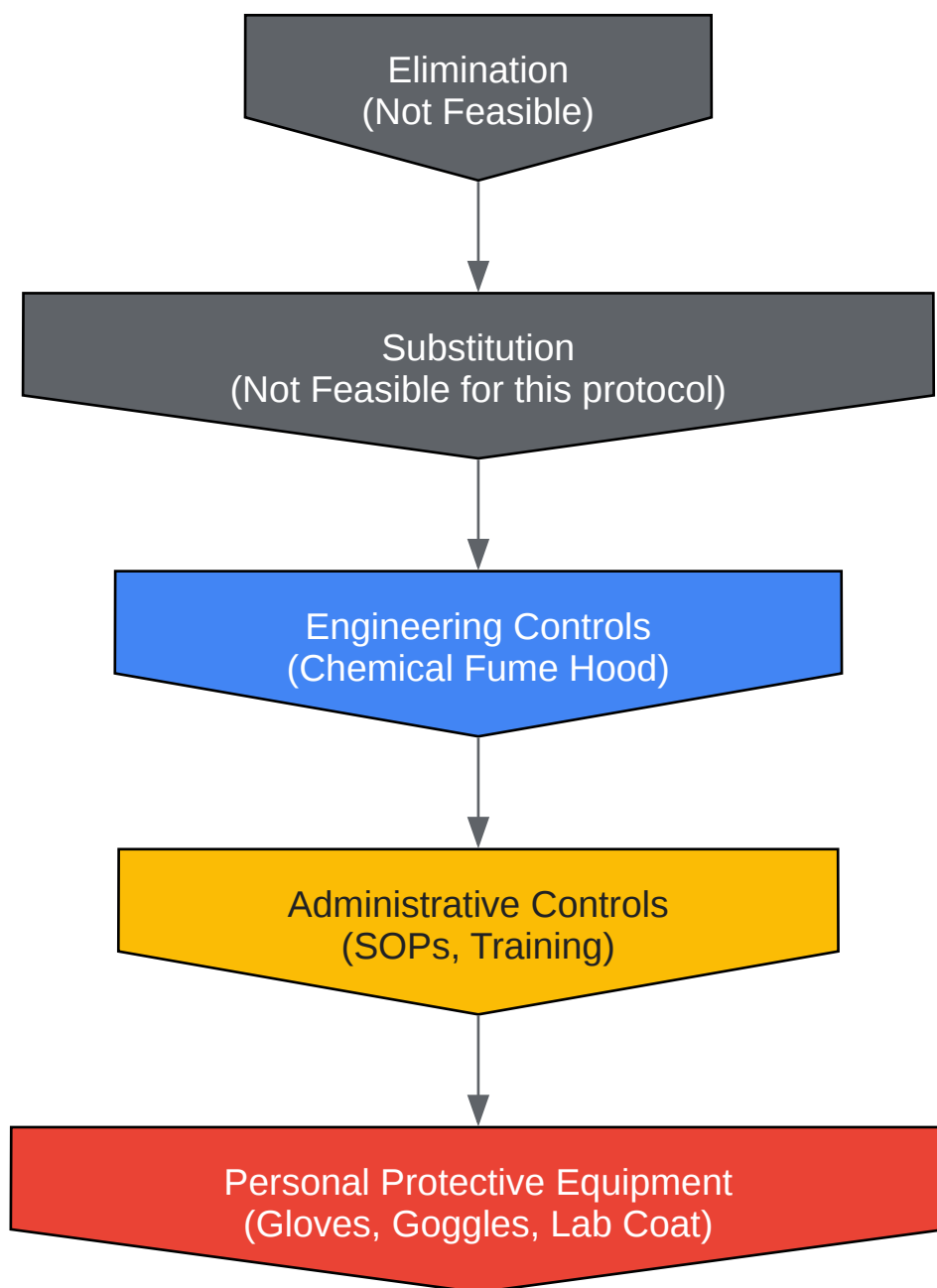
Visual Guides

The following diagrams illustrate the safe handling workflow and the hierarchy of controls for managing risks associated with **L-368,899**.



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Caption: Safe handling workflow for **L-368,899**.



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Caption: Hierarchy of controls for **L-368,899**.

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